

Technical Guide: 4,4'-Methylenebis(2,6-diethylaniline) (CAS 13680-35-8)

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Compound of Interest

Compound Name: 4,4'-Methylenebis(2,6-diethylaniline)

Cat. No.: B083839

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Introduction

4,4'-Methylenebis(2,6-diethylaniline), commonly known as M-DEA, is an aromatic diamine with the CAS number 13680-35-8. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and primary industrial applications. While this document is intended for a scientific audience, it is important to note that the available literature on M-DEA is predominantly focused on its role in polymer chemistry. As of the current date, there is a significant lack of published research regarding its biological activity, pharmacological properties, or potential applications in drug development.

Chemical and Physical Properties

M-DEA is a sterically hindered aromatic amine, a structural feature that significantly influences its reactivity.^[1] The diethyl groups ortho to the amine functionalities moderate its reaction rate, making it a valuable component in controlled polymerization processes.^[1] Key physical and chemical properties are summarized in the tables below.

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| CAS Number | 13680-35-8[1][2][3][4][5][6][7][8] |
| IUPAC Name | 4-[(4-amino-3,5-diethylphenyl)methyl]-2,6-diethylaniline[2][8] |
| Synonyms | 4,4'-Methylenebis(2,6-diethylaniline), M-DEA, Bis(4-amino-3,5-diethylphenyl)methane, 4,4'-Diamino-3,3',5,5'-tetraethyldiphenylmethane[2][3][6] |
| Molecular Formula | C ₂₁ H ₃₀ N ₂ [2][3][8] |
| Molecular Weight | 310.48 g/mol [3][8] |
| InChI Key | NWIVYGKSHSJHEF-UHFFFAOYSA-N[2] |
| SMILES | <chem>CCC1=CC(=CC(=C1N)CC)CC2=CC(=C(C(=C2)CC)N)CC</chem> [2] |

Table 2: Physical Properties

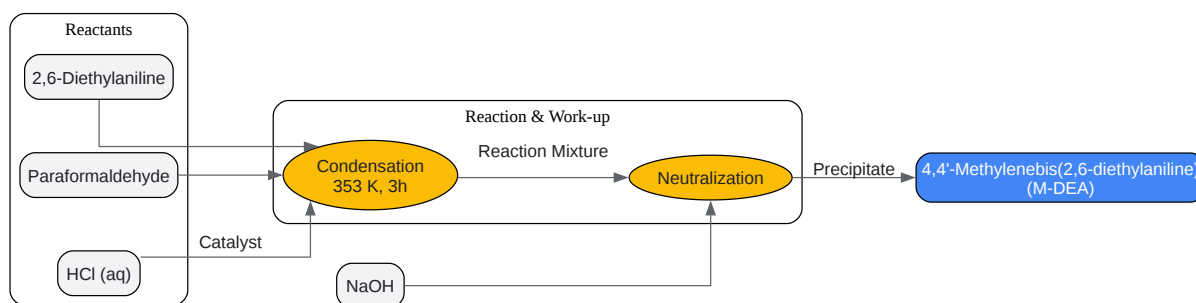
| Property | Value |
|--------------------------------|---|
| Appearance | White to off-white crystalline powder or pellets. |
| Melting Point | 88-90 °C |
| Boiling Point | 205 °C at 0.5 mmHg[5] |
| Solubility | Soluble in toluene.[5] |
| Topological Polar Surface Area | 52 Å²[8] |
| Hydrogen Bond Donor Count | 2[8] |
| Hydrogen Bond Acceptor Count | 2[8] |
| Rotatable Bond Count | 6[8] |

Synthesis

A common synthetic route to **4,4'-Methylenebis(2,6-diethylaniline)** involves the condensation of 2,6-diethylaniline with formaldehyde in the presence of an acid catalyst.[1]

Experimental Protocol: Synthesis of 4,4'-Methylenebis(2,6-diethylaniline)[1]

- **Reaction Setup:** In a round-bottom flask equipped with a stirrer and under an argon atmosphere, combine 2,6-diethylaniline (0.1 mol), paraformaldehyde (0.05 mol), and 36% hydrochloric acid (0.1 mol) in 100 mL of water.
- **Reaction Execution:** Heat the mixture to 353 K (80 °C) in an oil bath for 3 hours.
- **Work-up:** Cool the reaction mixture to room temperature. Add sodium hydroxide (0.11 mol) to neutralize the acid and precipitate the product.
- **Isolation and Purification:** Filter the resulting precipitate and dry it in an oven at 343 K (70 °C) for 12 hours. The reported yield for this method is 94%.
- **Crystallization (for X-ray quality crystals):** Single crystals suitable for X-ray analysis can be grown by the slow cooling of a solution of the compound in a DMSO/water (80:20, v/v) mixture.



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References

- 1. Synthesis and crystal structures of 4,4'-methylenebis(2,6-diethylaniline) and 4,4'-methylenebis(3-chloro-2,6-diethylaniline) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 4,4'-Methylenebis[2,6-diethylaniline] | C₂₁H₃₀N₂ | CID 83656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. 4,4'-Methylenebis(2,6-diethylaniline) | 13680-35-8 [chemicalbook.com]
- 5. 13680-35-8 CAS MSDS (4,4'-Methylenebis(2,6-diethylaniline)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 4,4'-Methylenebis(2,6-diethylaniline) | 13680-35-8 [amp.chemicalbook.com]
- 7. chemscene.com [chemscene.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
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